Technical Monograph: Pomalidomide-5-C3-NH2 in PROTAC Design

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Compound of Interest

Compound Name:	*Pomalidomide-5-C3-NH2 (hydrochloride)*
Cat. No.:	*B12374299*

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Executive Summary & Compound Identity

Pomalidomide-5-C3-NH2 is a functionalized derivative of the immunomodulatory drug Pomalidomide. Unlike the standard "Pomalidomide-C3-NH2" (which is substituted at the 4-position of the phthalimide ring), this compound features a propyl-amine linker attached at the 5-position.

This structural variation provides a distinct "exit vector" for the linker, altering the spatial orientation of the PROTAC ternary complex (Target Protein–PROTAC–E3 Ligase).[1] This vector exploration is critical for optimizing ubiquitination efficiency when the standard 4-position linker fails to induce degradation.[1]

Physicochemical Profile[1][2][3][4][5][6]

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Property	Data	Notes
Compound Name	Pomalidomide-5-C3-NH2	Also known as 5-[(3-aminopropyl)amino]-thalidomide
CAS Number	Not Widely Assigned	Note: The 4-isomer (Pomalidomide-C3-NH2) is CAS 2154342-45-5.[2] The 5-isomer is typically identified by catalog IDs (e.g., HY-155261, BD02364185).[1]
Molecular Weight	330.34 g/mol	Free base
Molecular Weight	366.80 g/mol	Hydrochloride salt (Common commercial form)
Molecular Formula	$C_{16}H_{18}N_4O_4$	Free base
Solubility	DMSO (>50 mg/mL)	Insoluble in water; requires organic co-solvent
Purity Standard	>98% (HPLC)	Essential for preventing competition from non-functionalized ligand

Structural Distinction (Isomer Analysis)

It is imperative to distinguish this compound from its more common regioisomer:

- 4-Isomer (Standard): Linker at C4 (adjacent to the bridgehead).[1] Standard exit vector.
- 5-Isomer (Topic): Linker at C5. This vector projects the linker at a different angle relative to the Cereblon (CRBN) binding pocket, potentially resolving steric clashes with the target protein.[1]

Structural Visualization & Logic

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The following diagram illustrates the chemical connectivity and the strategic "Exit Vector" concept essential for PROTAC design.

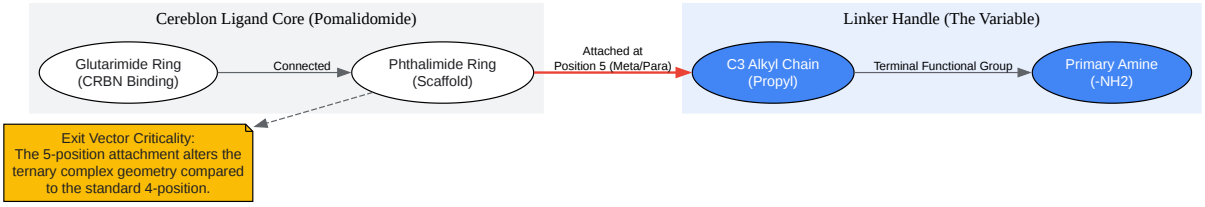

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Figure 1: Structural connectivity of Pomalidomide-5-C3-NH2 highlighting the 5-position attachment point.

Synthetic Utility & Mechanism

Role in PROTAC Synthesis

Pomalidomide-5-C3-NH2 serves as the E3 Ligase recruiting module. The terminal primary amine (-NH2) acts as a nucleophile, ready to react with an electrophile on the "Target Ligand" (the molecule binding the protein of interest).[1]

Common Conjugation Reactions:

- Amide Coupling: Reaction with a Carboxylic Acid (-COOH) on the target ligand using coupling agents (HATU, EDC).[1]
- Reductive Amination: Reaction with an Aldehyde (-CHO) followed by reduction.[1]
- SNAr / Alkylation: Reaction with activated halides.[1]

Mechanism of Action (The Ternary Complex)

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- Binding: The glutarimide ring binds to the thalidomide-binding domain of Cereblon (CRBN).[1]
- Recruitment: The linker extends out of the pocket, presenting the target ligand to the protein of interest (POI).[1]
- Ubiquitination: If the geometry is correct (facilitated by the 5-position vector), E2 ubiquitin-conjugating enzymes transfer ubiquitin to surface lysines on the POI.[1]
- Degradation: The poly-ubiquitinated POI is recognized and degraded by the 26S Proteasome.[1]

Experimental Protocols

Protocol A: Standard Amide Coupling (General Procedure)

This protocol assumes the conjugation of Pomalidomide-5-C3-NH2 to a Target Ligand-COOH.

Materials:

- Pomalidomide-5-C3-NH2 (HCl salt)[3][4][5][6][7][8][9]
- Target Ligand-COOH (1.0 eq)
- HATU (1.2 eq)[1]
- DIPEA (N,N-Diisopropylethylamine) (3.0 - 5.0 eq)
- DMF (Anhydrous)[1]

Workflow:

- Activation: Dissolve Target Ligand-COOH (0.1 mmol) in anhydrous DMF (1 mL). Add HATU (0.12 mmol) and DIPEA (0.15 mmol). Stir at Room Temperature (RT) for 15 minutes.
  - Why? Pre-activation converts the carboxylic acid to a reactive active ester.[1]

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- Coupling: Add Pomalidomide-5-C3-NH2 (0.1 mmol) to the mixture. Add remaining DIPEA (to neutralize the HCl salt and maintain basic pH).
- Reaction: Stir at RT for 2–16 hours. Monitor by LC-MS.[1][10]
  - Checkpoint: Look for the disappearance of the amine mass (330.3 Da) and formation of the product mass (MW_Ligand + 330.3 - 18).[1]
- Workup: Dilute with EtOAc, wash with water/brine (to remove DMF), or purify directly via Preparative HPLC (Reverse Phase C18).[1]

Protocol B: Quality Control & Storage

- Storage: Store powder at -20°C under desiccated conditions. Solutions in DMSO are stable for ~1 month at -20°C but prone to hydrolysis (ring opening) if moisture is present.[1]
- QC Check: Proton NMR (H-NMR) in DMSO-d6.
  - Key Signal: Look for the distinct triplet of the propyl chain adjacent to the amine (or amide after coupling) and the aromatic protons of the phthalimide ring.[1] The 5-position substitution pattern will show a different splitting pattern (singlet/doublet mix) compared to the 4-position doublet/triplet pattern.

PROTAC Assembly Workflow

The following diagram details the logical flow of synthesizing a PROTAC using this building block.

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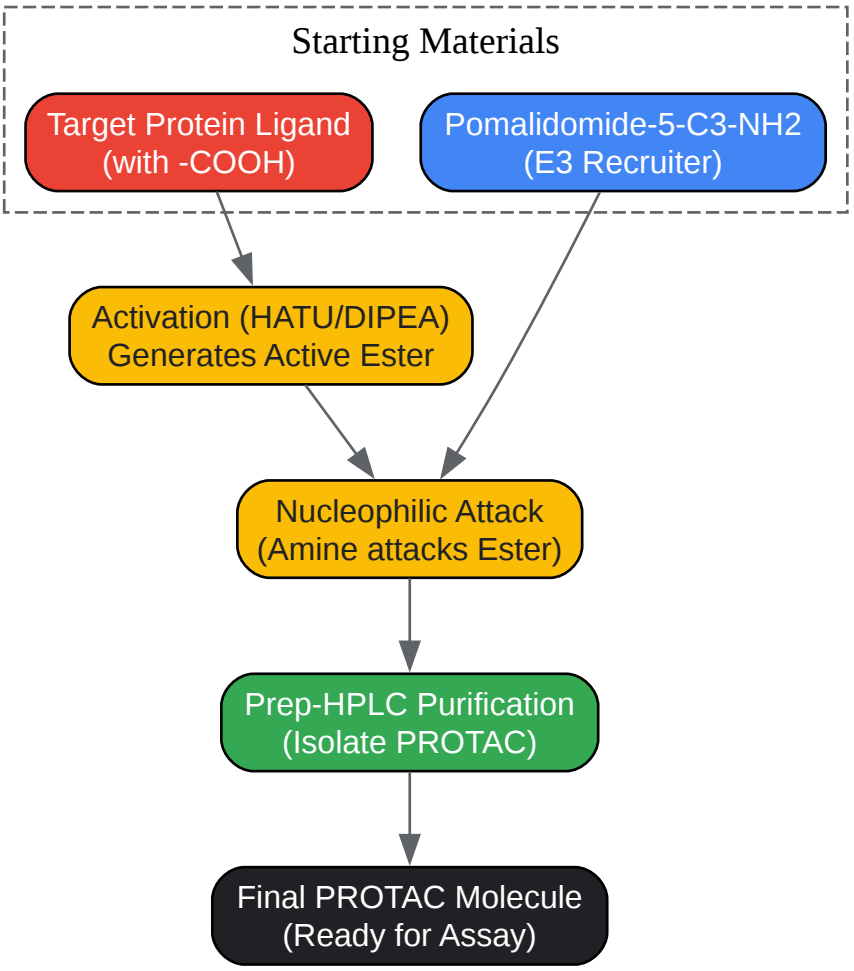

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Figure 2: Logical workflow for conjugating Pomalidomide-5-C3-NH2 to a target ligand.

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